# Application Notes and Protocols: Cashmeran and its Interface with Material Science

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***Compound of Interest***

| | |
|---|---|
| *Compound Name:* | *Cashmeran* |
| *CAS No.:* | *33704-61-9* |
| *Cat. No.:* | *B120643* |

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## Executive Summary

This document outlines the current standing of the synthetic fragrance molecule, **Cashmeran** (CAS 33704-61-9), in the context of material science. An extensive review of scientific literature and patent databases reveals that **Cashmeran** has no established or documented direct applications as a functional component in material science research. Its use is overwhelmingly confined to the fragrance industry, where it is valued for its complex olfactory profile, combining musky, woody, and spicy notes.[1][2][3][4]

However, the intersection of fragrance chemistry and material science is not void. Material science principles are frequently applied to fragrance molecules like **Cashmeran**, primarily for the purpose of controlled release and protection of the volatile compound. This is achieved through encapsulation in polymeric systems.[5][6][7][8] Therefore, these notes will focus on this indirect but significant application area. We will provide a detailed protocol for the microencapsulation of fragrance oils—a technique directly applicable to **Cashmeran**—and summarize the relevant physicochemical properties of the molecule.

## Physicochemical Properties of **Cashmeran**

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While not typically evaluated for material science applications, the following properties are crucial for its performance as a fragrance and would be foundational for any theoretical material application.

| Property | Value | Significance | Reference |
|---|---|---|---|
| IUPAC Name | (RS)-1,1,2,3,3-Pentamethyl-1,2,3,5,6,7-hexahydro-4H-inden-4-one | Defines the chemical structure. | [4] |
| Molecular Weight | 206.33 g/mol | Influences volatility and diffusion. | - |
| Appearance | White solid (liquid when warm) | Relevant for processing and formulation. | [4] |
| Boiling Point | 256°C to 286°C (with some decomposition > 220°C) | Indicates low volatility, suitable for a base note. | [9] |
| Vapor Pressure | 0.009316 mm Hg @ 23°C | Quantifies its low volatility, contributing to longevity. | [9] |
| Log KOW (Log P) | 4.2 | Indicates high hydrophobicity and moderate water solubility.[9][10] | [9][10] |
| Tenacity on Skin | ~48 hours | Measures its persistence, a key fragrance metric. | [9] |
| Functional Group | Ketone | Provides a potential site for chemical reactions, such as forming pro-fragrance polymers.[9][11] | [9][11] |

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# Application Focus: Microencapsulation for Controlled Fragrance Release

The primary application of material science relevant to **Cashmeran** is its encapsulation within polymer shells. This technology protects the fragrance from degradation and controls its release over time, which can be triggered by friction, heat, or changes in pH.[6][7][12] This is particularly useful in consumer products like laundry detergents, fabric softeners, and personal care items.[8][13]

The following protocol is a representative method for creating fragrance-loaded microcapsules using interfacial radical polymerization, a technique suitable for encapsulating hydrophobic oils like **Cashmeran**.

# Experimental Protocol: One-Pot Interfacial Polymerization for Fragrance Microencapsulation

Objective: To synthesize core-shell microcapsules containing a fragrance oil (e.g., **Cashmeran**) via one-pot interfacial radical polymerization. This method is adapted from established procedures for creating stable, biobased microcapsules for consumer product applications.[13]

Materials:

- Oil Phase:
  - Fragrance Oil (Core Material, e.g., **Cashmeran** or a model fragrance oil)
  - Hydrophobic Monomers (e.g., tetrahydrofurfuryl methacrylate)
  - Cross-linking Monomer (e.g., glycerol dimethacrylate)
  - Hydrophilic Monomers (e.g., itaconic acid derivatives)
  - Thermal Radical Initiator (e.g., 2,2'-Azobis(2,4-dimethylvaleronitrile), V-65)
- Aqueous Phase:
  - Deionized Water

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- Emulsifiers/Stabilizers (e.g., Poly(vinyl alcohol) (PVA), Hydroxypropyl methylcellulose (HPMC))

Equipment:

- High-shear mechanical stirrer (homogenizer)
- Jacketed reaction vessel with temperature control
- Nitrogen inlet
- Condenser

Procedure:

- Preparation of the Aqueous Phase:
  - In the jacketed reaction vessel, dissolve the emulsifiers (e.g., 0.34 wt% PVA and 0.68 wt% HPMC) in deionized water (e.g., 59.1 wt%).[13]
  - Stir until fully dissolved. Begin purging the system with nitrogen to create an inert atmosphere.
- Preparation of the Oil Phase:
  - In a separate beaker, mix the fragrance oil (e.g., 31.8 wt%), all monomers (hydrophobic, hydrophilic, and cross-linker, totaling ~8 wt%), and the thermal initiator (e.g., 0.16 wt%). [13]
  - Stir until a homogenous oil phase is achieved.
- Emulsification:
  - While stirring the aqueous phase at a high speed (e.g., 900 rpm), slowly add the prepared oil phase to create an oil-in-water emulsion.[13]
  - Continue stirring at 25°C for 30 minutes to ensure the formation of stable oil droplets of the desired size.

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- Polymerization:
  - Initiate the polymerization by gradually increasing the temperature of the reaction vessel. A typical heating profile is:
    - Ramp from 25°C to 85°C over 1.5 hours.[13]
    - Hold at 85°C for 1 hour to ensure high monomer conversion.[13]
    - Cool down from 85°C to 25°C over 1 hour.[13]
  - Maintain constant stirring (900 rpm) and a nitrogen atmosphere throughout the polymerization process. The generated amphiphilic copolymers will migrate to the oil-water interface, forming a cross-linked polymer shell around the fragrance oil core.[13]
- Recovery and Analysis:
  - The resulting product is a slurry of microcapsules.
  - The microcapsules can be analyzed for size and morphology (e.g., using scanning electron microscopy), encapsulation efficiency (e.g., via solvent extraction and spectroscopy), and release characteristics (e.g., thermogravimetric analysis or headspace gas chromatography).

## Visualized Workflows and Relationships

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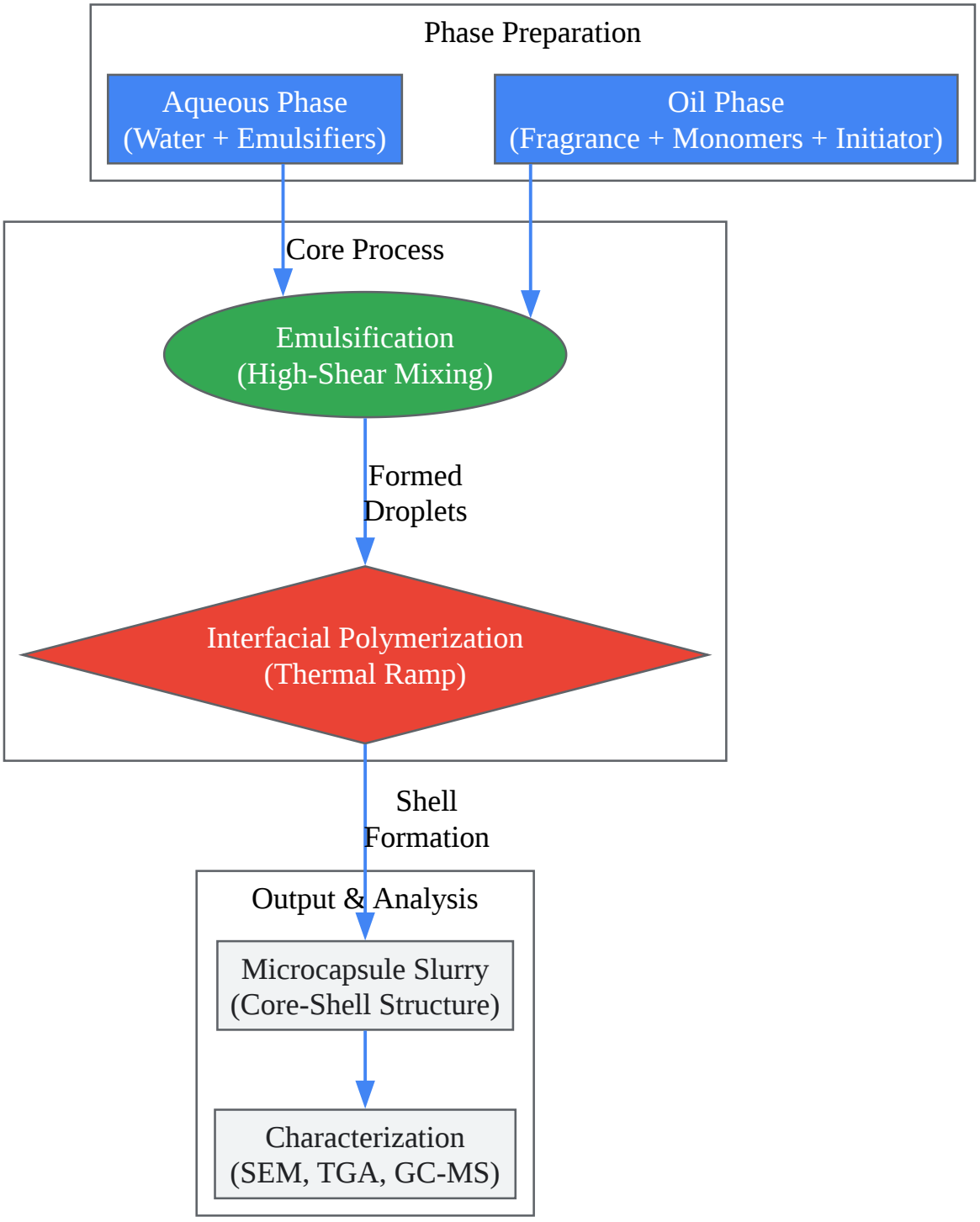


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Caption: Workflow for fragrance oil microencapsulation.

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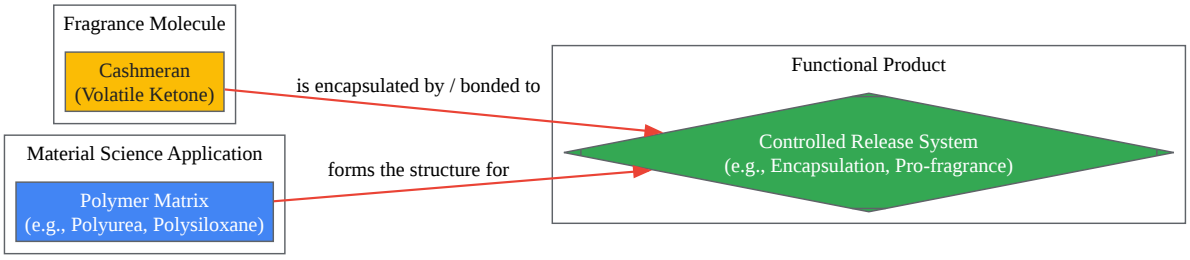


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Caption: Relationship between **Cashmeran** and material science.

# Conclusion

While **Cashmeran** is not used as a building block for functional materials, it serves as a prime example of a high-value active ingredient whose performance is enhanced by material science. The research focus is not on creating a "**Cashmeran** polymer" for mechanical or electronic properties, but on designing sophisticated polymer-based delivery systems to mediate its release.[6][7] For researchers in material science, the opportunity lies in the development of novel, sustainable, and stimulus-responsive encapsulation and delivery systems for high-value volatile compounds like **Cashmeran**.

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